

N-Boc-Sitagliptin: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-sitagliptin*

Cat. No.: *B585137*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **N-Boc-sitagliptin**, a key intermediate in the synthesis of the dipeptidyl peptidase-4 (DPP-4) inhibitor, sitagliptin. The document outlines its fundamental physicochemical properties, detailed synthesis protocols, and relevant analytical methodologies, serving as a critical resource for professionals in pharmaceutical research and development.

Physicochemical Properties of N-Boc-Sitagliptin

N-Boc-sitagliptin, chemically known as tert-butyl N-[(2R)-4-oxo-4-[3-(trifluoromethyl)-6,8-dihydro-5H-[1][2][3]triazolo[4,3-a]pyrazin-7-yl]-1-(2,4,5-trifluorophenyl)butan-2-yl]carbamate, is a protected form of sitagliptin.[1] The tert-butoxycarbonyl (Boc) protecting group on the primary amine allows for selective reactions at other sites of the molecule during the synthesis of sitagliptin.[1]

Quantitative data for **N-Boc-sitagliptin** is summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₃ F ₆ N ₅ O ₃	
Molecular Weight	507.4 g/mol	
Alternate Molecular Weight	507.43 g/mol	
CAS Number	486460-23-5	
PubChem CID	46836576	

Synthesis of N-Boc-Sitagliptin: Experimental Protocol

The synthesis of **N-Boc-sitagliptin** is a crucial step in the overall manufacturing process of sitagliptin. Several synthetic routes have been developed, often involving the coupling of key intermediates. Below is a detailed methodology for a common synthesis approach.

A key synthetic route to **N-Boc-sitagliptin** involves the coupling of (3R)-3-[N-(tert-butoxycarbonyl)amino]-4-(2,4,5-trifluorophenyl)butanoic acid with 3-(trifluoromethyl)-5,6,7,8-tetrahydro-triazolo[4,3-a]pyrazine hydrochloride.

Materials and Reagents:

- (3R)-3-[N-(tert-butoxycarbonyl)amino]-4-(2,4,5-trifluorophenyl)butanoic acid
- 3-(Trifluoromethyl)-5,6,7,8-tetrahydro-triazolo[4,3-a]pyrazine hydrochloride
- Coupling agents (e.g., EDC)
- Solvents (e.g., Dichloromethane, N,N-Dimethylformamide)
- Base (e.g., Sodium carbonate)
- Ethyl acetate
- Brine solution

- Sodium sulfate (Na_2SO_4)

Procedure:

- **Amide Coupling:** The synthesis begins with the amide coupling of (3R)-3-[N-(tert-butoxycarbonyl)amino]-4-(2,4,5-trifluorophenyl)butanoic acid and 3-(trifluoromethyl)-5,6,7,8-tetrahydro-triazolo[4,3-a]pyrazine hydrochloride. This reaction is typically carried out in the presence of a coupling agent such as 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in a suitable solvent like dichloromethane.
- **Work-up and Extraction:** Following the coupling reaction, an aqueous work-up procedure is employed. This often involves the removal of the reaction solvent (e.g., N,N-dimethylformamide) under reduced pressure. The reaction mixture is then basified, for instance with a sodium carbonate solution, and the product is extracted into an organic solvent such as ethyl acetate.
- **Washing and Drying:** The combined organic phases are washed with brine to remove any remaining aqueous impurities. The organic layer is then dried over an anhydrous salt like sodium sulfate (Na_2SO_4).
- **Isolation:** The solvent is evaporated to yield the crude **N-Boc-sitagliptin**. Further purification can be achieved through techniques such as chromatography if necessary.

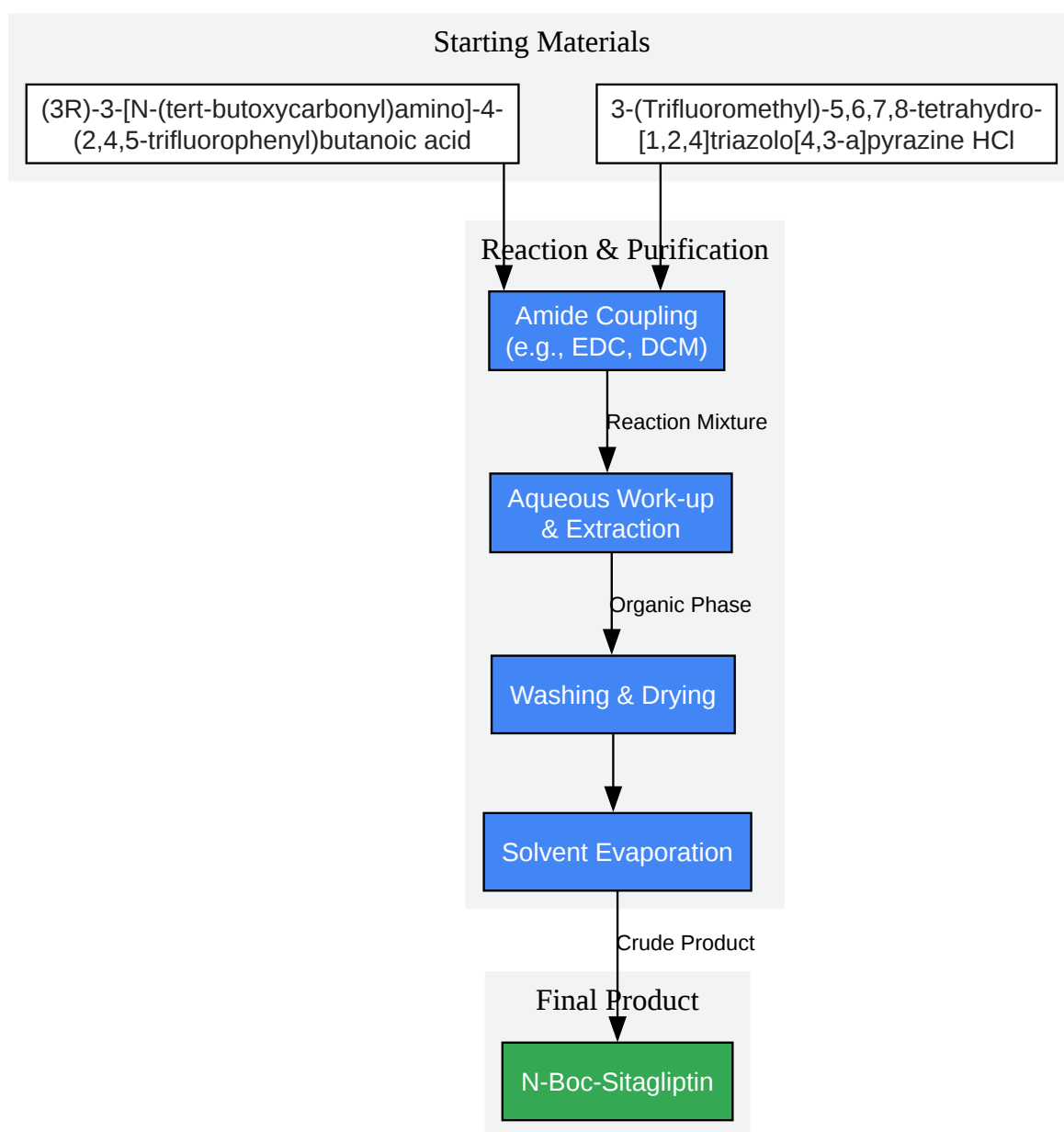
Analytical Methodologies

A variety of analytical techniques are employed to quantify and characterize sitagliptin and its intermediates, including **N-Boc-sitagliptin**. These methods are crucial for ensuring the quality and purity of the final active pharmaceutical ingredient. Commonly used techniques include:

- High-Performance Liquid Chromatography (HPLC)
- High-Performance Thin Layer Chromatography (HPTLC)
- Liquid Chromatography-Mass Spectrometry (LC-MS)
- Ultraviolet-Visible (UV-Vis) Spectroscopy

Synthesis Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis of **N-Boc-sitagliptin**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apicule.com [apicule.com]
- 2. scbt.com [scbt.com]
- 3. N-Boc-sitagliptin | C₂₁H₂₃F₆N₅O₃ | CID 46836576 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Boc-Sitagliptin: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585137#n-boc-sitagliptin-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com